

Navigating the Solubility Landscape of 4-Acetamido-3-aminopyridine: A Technical Guide

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Compound of Interest

Compound Name: 4-Acetamido-3-aminopyridine

Cat. No.: B114916

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Abstract

4-Acetamido-3-aminopyridine is a substituted pyridine derivative with potential applications in pharmaceutical and medicinal chemistry. A thorough understanding of its solubility in various organic solvents is paramount for its synthesis, purification, formulation, and biological screening. This technical guide addresses the current landscape of solubility data for **4-Acetamido-3-aminopyridine**. Due to the limited availability of quantitative solubility data in public literature, this document provides a comprehensive, standardized experimental protocol for determining the solubility of this compound. Additionally, a logical workflow for this procedure is presented visually to aid researchers in generating reliable and reproducible data.

Introduction

Substituted pyridines are a cornerstone in the development of novel therapeutic agents. The specific functionalization of the pyridine ring, as seen in **4-Acetamido-3-aminopyridine**, can significantly influence its physicochemical properties, including its solubility. Solubility is a critical determinant of a compound's behavior in various stages of drug development, from process chemistry to biopharmaceutics. While extensive solubility data exists for related compounds, specific quantitative measurements for **4-Acetamido-3-aminopyridine** are not readily available in peer-reviewed literature. This guide aims to bridge this knowledge gap by empowering researchers with the methodology to ascertain this vital parameter.

Physicochemical Properties of 4-Acetamido-3-aminopyridine and Related Compounds

A summary of the basic physicochemical properties of **4-Acetamido-3-aminopyridine** is provided below.

Property	Value
Molecular Formula	C ₇ H ₉ N ₃ O
Molar Mass	151.17 g/mol
CAS Number	145255-15-8

Note: The data is based on the compound's chemical structure.

Solubility Profile

A comprehensive search of scientific databases and chemical literature did not yield specific quantitative solubility data for **4-Acetamido-3-aminopyridine** in common organic solvents. However, qualitative solubility information for structurally related compounds can offer some initial insights. It is important to note that these are not direct substitutes for experimental data for the target compound.

Compound	Solvent	Solubility
3-Aminoacetanilide	Water	1-5 g/100 mL at 24°C[1]
3,4-Diaminopyridine	Alcohols, Hot Water	Readily soluble[2]
3,4-Diaminopyridine	Diethyl ether	Slightly soluble[2]
3,4-Diaminopyridine	Water	25 g/L at 20°C[2]

Experimental Protocol for Solubility Determination

The following is a detailed methodology for the gravimetric determination of the solubility of **4-Acetamido-3-aminopyridine** in various organic solvents. This method is reliable and can be

performed with standard laboratory equipment.

Objective: To determine the equilibrium solubility of **4-Acetamido-3-aminopyridine** in a selection of organic solvents at a specified temperature.

Materials:

- **4-Acetamido-3-aminopyridine** (solid, high purity)
- Selected organic solvents (e.g., ethanol, methanol, acetone, ethyl acetate, dichloromethane, etc.) of analytical grade
- Thermostatically controlled shaker or water bath
- Analytical balance (readable to 0.1 mg)
- Glass vials with screw caps (e.g., 4 mL)
- Syringe filters (0.45 μ m, solvent-compatible)
- Syringes
- Pre-weighed, labeled collection vials
- Drying oven or vacuum oven

Procedure:

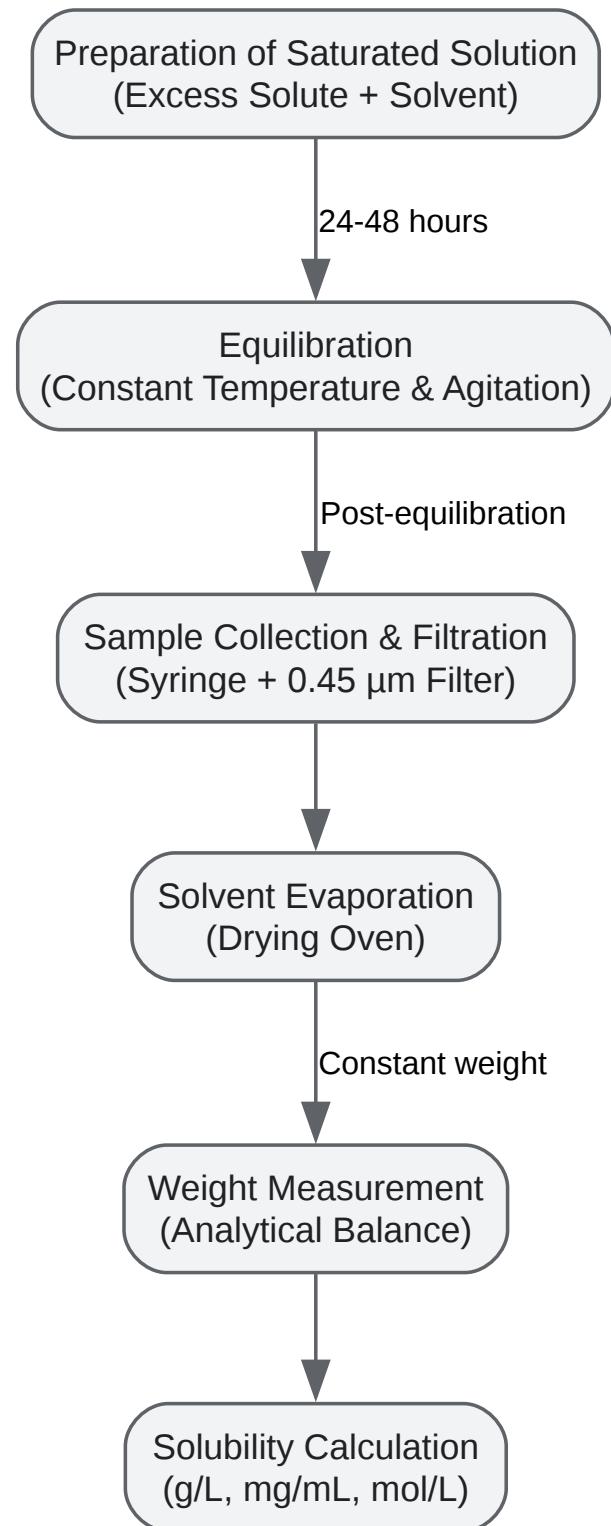
- Preparation of Saturated Solutions:
 - Add an excess amount of solid **4-Acetamido-3-aminopyridine** to a series of vials. The presence of undissolved solid is crucial to ensure a saturated solution is achieved.
 - To each vial, add a known volume (e.g., 2 mL) of a specific organic solvent.
 - Securely cap the vials to prevent solvent evaporation.
- Equilibration:

- Place the vials in a thermostatically controlled shaker set to the desired temperature (e.g., 25 °C).
- Allow the mixtures to equilibrate for a sufficient period (typically 24-48 hours) with continuous agitation to ensure equilibrium is reached.
- Sample Collection and Filtration:
 - After equilibration, allow the vials to stand undisturbed for a short period to let the excess solid settle.
 - Carefully draw the supernatant (the clear liquid above the solid) into a syringe.
 - Attach a 0.45 µm syringe filter to the syringe.
 - Dispense the filtered supernatant into a pre-weighed collection vial. Record the exact weight of the empty vial.
- Solvent Evaporation:
 - Place the collection vials in a drying oven or vacuum oven at a temperature sufficient to evaporate the solvent without degrading the compound.
 - Continue drying until a constant weight of the dried solute is achieved.
- Data Analysis:
 - Weigh the collection vial containing the dried residue.
 - Calculate the mass of the dissolved **4-Acetamido-3-aminopyridine** by subtracting the weight of the empty vial.
 - The solubility can be expressed in various units, such as g/L, mg/mL, or mol/L, based on the initial volume of the solvent used.

Workflow for Solubility Determination

The following diagram illustrates the logical workflow for the experimental determination of solubility.

Workflow for Solubility Determination



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Caption: A flowchart outlining the key steps in the experimental determination of a compound's solubility.

Conclusion

While direct quantitative solubility data for **4-Acetamido-3-aminopyridine** in common organic solvents is not currently available in the public domain, this technical guide provides researchers with a robust framework to generate this crucial information. The detailed experimental protocol for the gravimetric method, along with the illustrative workflow, offers a clear and actionable path for determining the solubility profile of this and other similar compounds. The generation and dissemination of such data will be invaluable to the scientific community, aiding in the advancement of research and development involving **4-Acetamido-3-aminopyridine**.

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References

- 1. 3-Aminoacetanilide - Wikipedia [en.wikipedia.org]
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